

# 4-Methoxycyclohexanone structure and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxycyclohexanone

Cat. No.: B142444

[Get Quote](#)

## An In-Depth Technical Guide to 4-Methoxycyclohexanone

For researchers, scientists, and professionals in drug development, **4-Methoxycyclohexanone** is a key chemical intermediate with significant applications in organic synthesis. This guide provides a comprehensive overview of its structure, molecular weight, and relevant experimental protocols.

## Chemical Structure and Properties

**4-Methoxycyclohexanone**, also known as p-methoxycyclohexanone, is a substituted cyclohexanone.<sup>[1]</sup> Its chemical structure consists of a cyclohexane ring with a ketone functional group and a methoxy group at the fourth carbon position. The molecular formula for this compound is C<sub>7</sub>H<sub>12</sub>O<sub>2</sub>.<sup>[1][2][3][4][5]</sup> The IUPAC name is 4-methoxycyclohexan-1-one.<sup>[2]</sup>

Table 1: Physicochemical Properties of **4-Methoxycyclohexanone**

Property	Value
Molecular Weight	128.17 g/mol [2][3][4]
CAS Number	13482-23-0[2][3]
Appearance	Clear, pale yellow liquid[1][5]
Boiling Point	189 °C[1][5]
Density	0.98 g/cm <sup>3</sup> [1][5]
Flash Point	69 °C[1][5]
Refractive Index	1.4560[1][5]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol[1][5]

## Applications in Synthesis

**4-Methoxycyclohexanone** serves as a crucial building block in the synthesis of various organic compounds.[1] It is notably used in the preparation of antitumor agents and other complex molecules, making it a compound of interest in pharmaceutical research and development.[1][5]

## Experimental Protocol: Synthesis of 4-Methoxycyclohexanone

A common method for the synthesis of **4-Methoxycyclohexanone** is the catalytic hydrogenation of 4-methoxyphenol (also known as p-hydroxyanisole).[1][5]

Objective: To synthesize p-methoxycyclohexanone from p-hydroxyanisole via catalytic hydrogenation.

Materials:

- p-hydroxyanisole (100 g)
- Palladium-carbon catalyst (7 g)

- Borax (1 g)
- Methylcyclohexane (150 g)
- Hydrogen gas
- Autoclave

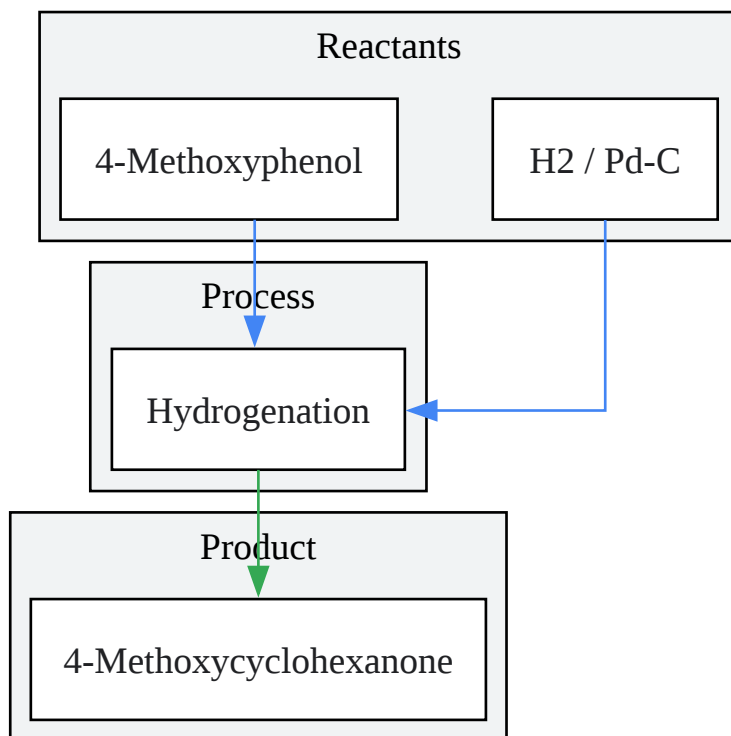
Procedure:

- Add 7 g of palladium-carbon catalyst and 1 g of borax to an autoclave.
- Add 150 g of methylcyclohexane and 100 g of p-hydroxyanisole to the autoclave.
- Slowly heat the reaction mixture to 100 °C.
- Introduce hydrogen into the system until the pressure reaches 1.0 MPa and begin stirring.
- Maintain the reaction pressure in the range of 0.7-1.0 MPa. If the pressure drops to 0.5 MPa, supplement with hydrogen to bring it back to 1.0 MPa.
- Continuously monitor the consumption of hydrogen. The reaction is considered complete when hydrogen consumption ceases and the amount of remaining raw material is less than 1%.
- Cool the reaction mixture to 30°C.
- Filter the mixture to remove the catalyst.
- Evaporate the solvent from the filtrate.
- Distill the residue under reduced pressure to obtain the final product, p-methoxycyclohexanone. This procedure is expected to yield approximately 92 g (90% yield).

[5]

## Visualization of Synthesis Pathway

The following diagram illustrates the synthesis of **4-Methoxycyclohexanone** from 4-Methoxyphenol.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Methoxycyclohexanone** via catalytic hydrogenation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. 4-Methoxycyclohexanone | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 535028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]

- 4. scbt.com [scbt.com]
- 5. 4-Methoxycyclohexanon | 13482-23-0 [chemicalbook.com]
- To cite this document: BenchChem. [4-Methoxycyclohexanone structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142444#4-methoxycyclohexanone-structure-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)